

Proper Disposal Procedures for (R)-NODAGA-tris(t-Bu ester)

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Compound of Interest

Compound Name: (R)-NODAGA-tris(t-Bu ester)

CAS No.: 1190101-34-8

Cat. No.: B15546039

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This document provides essential safety and logistical information for the proper disposal of **(R)-NODAGA-tris(t-Bu ester)**. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Safety and Hazard Information

(R)-NODAGA-tris(t-Bu ester) is a chemical compound that requires careful handling. While a complete Safety Data Sheet (SDS) for this specific compound is not readily available in the public domain, information from suppliers indicates the following hazards.

Hazard Category	Description	GHS Pictogram	Hazard Statement
Skin Irritation	Causes skin irritation	Exclamation mark	H315
Eye Irritation	Causes serious eye irritation	Exclamation mark	H319

Source: Sigma-Aldrich[1]

Given the irritant nature of the compound, appropriate personal protective equipment (PPE), including safety glasses with side-shields, gloves, and a lab coat, should be worn at all times when handling this chemical.^[2]

Disposal Protocol

The proper disposal of **(R)-NODAGA-tris(t-Bu ester)** is contingent on a hazardous waste determination, which must be conducted by the waste generator.^[3] As a guiding principle, chemical waste should be treated as hazardous unless confirmed to be non-hazardous by your institution's Environmental Health and Safety (EHS) office.

Step 1: Waste Identification and Segregation

- Characterize the Waste: Determine if the waste is the pure, unused solid compound, a solution, or contaminated labware (e.g., gloves, weighing paper, pipette tips).
- Segregate Waste Streams: Do not mix **(R)-NODAGA-tris(t-Bu ester)** waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines. Incompatible chemicals can react dangerously.

Step 2: Containerization and Labeling

- Select an Appropriate Container:
 - Solid Waste: Collect solid **(R)-NODAGA-tris(t-Bu ester)** and contaminated disposable labware in a designated, durable, and sealable container.^[3]
 - Liquid Waste: If the compound is in solution, use a compatible, leak-proof container.
- Label the Container: All waste containers must be clearly labeled. The label should include:
 - The full chemical name: "**(R)-NODAGA-tris(t-Bu ester)**"
 - The words "Hazardous Waste"
 - A description of the contents (e.g., "Solid," "Aqueous solution with trace amounts")
 - The date when waste was first added to the container.

- The name of the principal investigator or lab group.

Step 3: Storage

- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is secure and away from general lab traffic.
- Keep the container tightly closed except when adding waste.[2]

Step 4: Disposal Request

- Once the waste container is full, or if the experiment generating the waste is complete, contact your institution's EHS office to arrange for a hazardous waste pickup.
- Follow your institution's specific procedures for requesting a waste pickup.

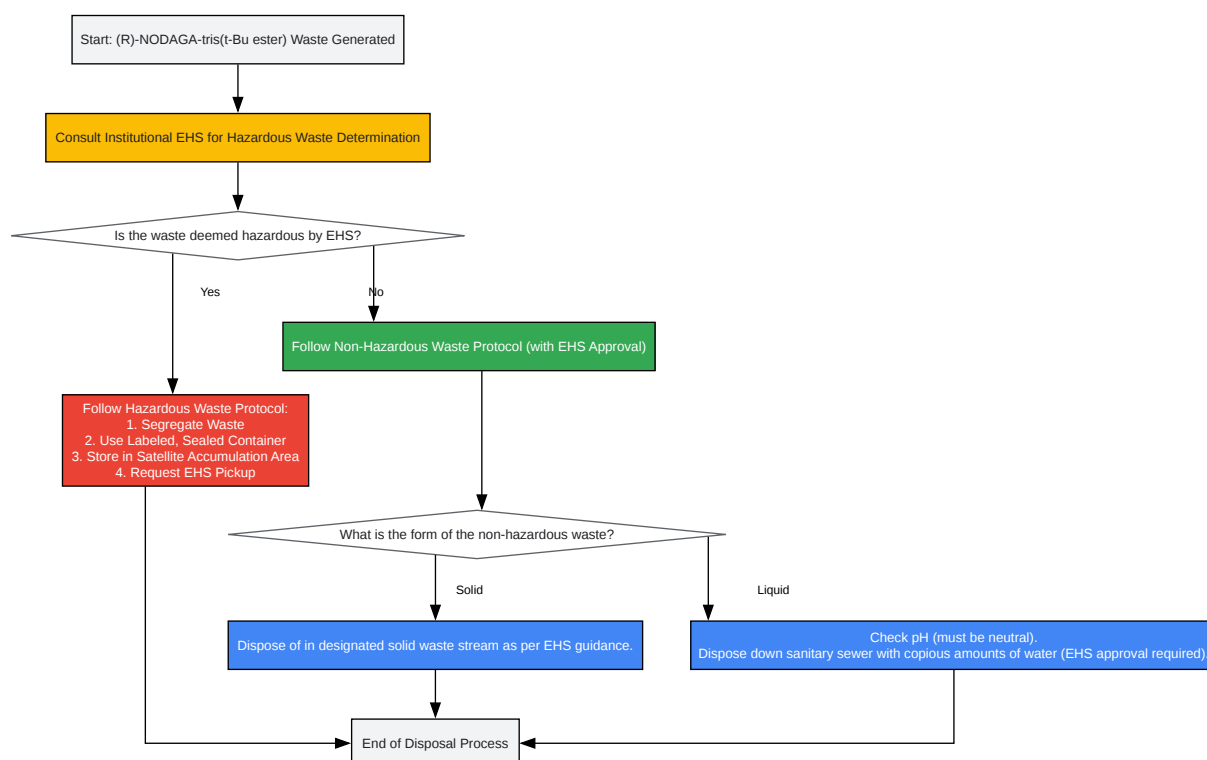
Special Considerations for Non-Hazardous Determination:

In the event that your institution's EHS office, after a thorough evaluation, deems a very dilute aqueous solution of **(R)-NODAGA-tris(t-Bu ester)** to be non-hazardous, the following disposal options might be permissible:

- Aqueous, Non-Hazardous Liquid Waste: Some institutions may permit the disposal of non-hazardous, water-miscible liquids with a pH between 6.0 and 9.5 down the sanitary sewer.[3] Approval from your EHS office is mandatory before proceeding with this method.[4]
- Empty Containers: Containers that held **(R)-NODAGA-tris(t-Bu ester)** must be thoroughly rinsed. The first rinse should be collected as hazardous waste.[5] After appropriate rinsing, the container labels should be defaced, and the container can be disposed of in the regular trash.[4]

Disposal Decision Workflow

The following diagram illustrates the logical steps for determining the proper disposal route for **(R)-NODAGA-tris(t-Bu ester)**.



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Caption: Disposal decision workflow for **(R)-NODAGA-tris(t-Bu ester)**.

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